

Physical and chemical properties of sodium dicyanamide

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Compound of Interest

Compound Name: Sodium dicyanamide

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Sodium Dicyanamide: A Comprehensive Technical Guide

This technical guide provides an in-depth overview of the physical and chemical properties of **sodium dicyanamide**, tailored for researchers, scientists, and drug development professionals. The information presented is compiled from various scientific sources and is intended to be a comprehensive resource for laboratory and development use.

Core Physical and Chemical Properties

Sodium dicyanamide is an inorganic compound with the chemical formula C_2N_3Na . It is the sodium salt of the dicyanamide anion $[N(CN)_2]^-$. It typically appears as a white to off-white or pale yellow crystalline powder.^{[1][2][3]} This compound is of significant interest in various fields, including pharmaceuticals and materials science, due to its unique chemical structure and reactivity.

Physical Properties

The key physical properties of **sodium dicyanamide** are summarized in the table below, providing a quick reference for laboratory applications.

Property	Value	Source(s)
CAS Number	1934-75-4	[3]
Molecular Formula	C ₂ N ₃ Na	[3]
Molecular Weight	89.03 g/mol	[3]
Appearance	White to off-white/pale yellow crystalline powder	[1][2]
Melting Point	300-315 °C (decomposes)	[1][2][4]
Boiling Point	Not applicable (decomposes)	[5][6]
Density (bulk, approximate)	~1.4 g/cm ³ (value for dicyandiamide)	[7]

Solubility

Sodium dicyanamide exhibits varied solubility in different solvents. Its solubility in water is notably high, a crucial factor for its use in aqueous reaction systems.

Solvent	Solubility	Temperature (°C)	Source(s)
Water	36 g/100 g	30	[1]
260 g/L	30	[2][8][9]	
Methanol	Sparingly soluble	Room Temperature	[2][10]
Ethanol	Sparingly soluble	Room Temperature	[1]
Dimethylsulfoxide (DMSO)	Sparingly soluble	Room Temperature	[1]
Acetone	Insoluble	Room Temperature	[8][9]
Ethyl Acetate	Insoluble	Room Temperature	[8][9]

Chemical Properties and Reactivity

Sodium dicyanamide is a stable compound under normal conditions but exhibits notable reactivity, particularly in the synthesis of nitrogen-containing heterocyclic compounds.

Stability and Decomposition

Sodium dicyanamide is hygroscopic and should be stored in a dry, inert atmosphere.^[2] It is thermally stable up to its melting point, beyond which it undergoes decomposition.^{[1][2]} The thermal degradation of related dicyanamide-containing ionic liquids can lead to the formation of polymeric products.

Reactivity with Acids and Bases

As a salt of a weak acid, **sodium dicyanamide** is expected to react with strong acids. Information on the hydrolysis of the related compound dicyandiamide indicates that in acidic solutions, it can hydrolyze to form guanylurea. In alkaline conditions (pH 10-14), the decomposition of dicyandiamide can be accelerated, especially with heating.

Role in Organic Synthesis

A primary application of **sodium dicyanamide** is as a precursor in the synthesis of biguanide derivatives, which are important in the pharmaceutical industry. It serves as a key building block for drugs such as the antiseptic chlorhexidine and the antimalarial proguanil.^{[1][2]} The synthesis typically involves the reaction of **sodium dicyanamide** with the hydrochloride salts of appropriate amines.

Experimental Protocols

This section outlines general methodologies for determining some of the key physical properties of **sodium dicyanamide**.

Melting Point Determination (Capillary Method)

Objective: To determine the melting point range of a solid compound.

Materials:

- Melting point apparatus (e.g., Mel-Temp)

- Capillary tubes (sealed at one end)
- Sample of **sodium dicyanamide**
- Mortar and pestle (if sample is not a fine powder)
- Spatula

Procedure:

- Ensure the **sodium dicyanamide** sample is dry and finely powdered. If necessary, gently grind the crystals in a mortar and pestle.
- Load the capillary tube by pressing the open end into the sample, trapping a small amount of the powder.
- Tap the sealed end of the capillary tube on a hard surface to pack the sample into the bottom. The packed sample height should be 2-3 mm.
- Place the loaded capillary tube into the heating block of the melting point apparatus.
- If the approximate melting point is unknown, perform a rapid heating to get a rough estimate.
- For an accurate measurement, start heating at a rate that allows the temperature to rise slowly (1-2 °C per minute) as you approach the expected melting point.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Continue heating slowly and record the temperature at which the last solid crystal melts (the end of the melting range).
- The melting point is reported as this range. For a pure compound, this range is typically narrow (0.5-2 °C).

Solubility Determination (Shake-Flask Method)

Objective: To determine the solubility of a solid in a liquid solvent at a specific temperature.

Materials:

- **Sodium dicyanamide**
- Solvent of interest
- Conical flask or vial with a secure cap
- Thermostatically controlled shaker or water bath
- Analytical balance
- Filtration apparatus (e.g., syringe filter)
- Evaporating dish or other suitable container for solvent evaporation

Procedure:

- Add an excess amount of **sodium dicyanamide** to a known volume or mass of the solvent in the flask. The presence of undissolved solid is necessary to ensure saturation.
- Seal the flask and place it in the thermostatically controlled shaker or water bath set to the desired temperature.
- Agitate the mixture for a sufficient period to ensure equilibrium is reached (this can range from several hours to days).
- Once equilibrium is established, stop the agitation and allow the undissolved solid to settle.
- Carefully withdraw a known volume or mass of the supernatant (the saturated solution) using a syringe fitted with a filter to remove any solid particles.
- Weigh the collected saturated solution.
- Evaporate the solvent from the collected sample completely. This can be done by heating gently in an oven or on a hot plate in a fume hood.
- Weigh the remaining solid residue (the dissolved **sodium dicyanamide**).

- Calculate the solubility as the mass of the dissolved solid per mass or volume of the solvent (e.g., g/100 g of solvent or g/L of solvent).

Thermal Analysis using Differential Scanning Calorimetry (DSC)

Objective: To study the thermal transitions of a material, such as melting and decomposition.

Materials:

- Differential Scanning Calorimeter (DSC)
- DSC pans (e.g., aluminum) and lids
- Crimping press for sealing pans
- **Sodium dicyanamide** sample
- Analytical balance

Procedure:

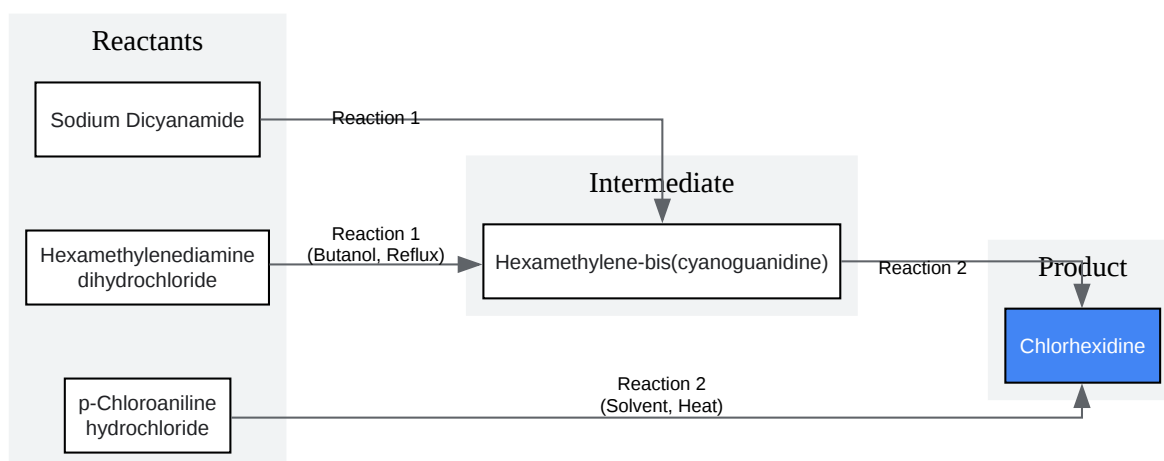
- Accurately weigh a small amount of the **sodium dicyanamide** sample (typically 1-10 mg) into a DSC pan.
- Seal the pan with a lid using the crimping press.
- Place the sealed sample pan and an empty reference pan (of the same type) into the DSC cell.
- Program the DSC instrument with the desired temperature profile. This typically involves heating the sample at a constant rate (e.g., 10 °C/min) over a specified temperature range that includes the expected transitions.
- Run the experiment. The DSC will measure the difference in heat flow between the sample and the reference as a function of temperature.

- Analyze the resulting thermogram. An endothermic peak will indicate melting, and the onset temperature of this peak is taken as the melting point. Exothermic peaks may indicate decomposition or other chemical reactions. The area under the peak can be used to calculate the enthalpy of the transition.

Synthesis Pathways and Logical Relationships

Sodium dicyanamide is a critical intermediate in the synthesis of several important pharmaceutical compounds. The following diagrams, generated using the DOT language, illustrate the synthetic pathways for Chlorhexidine and Proguanil.

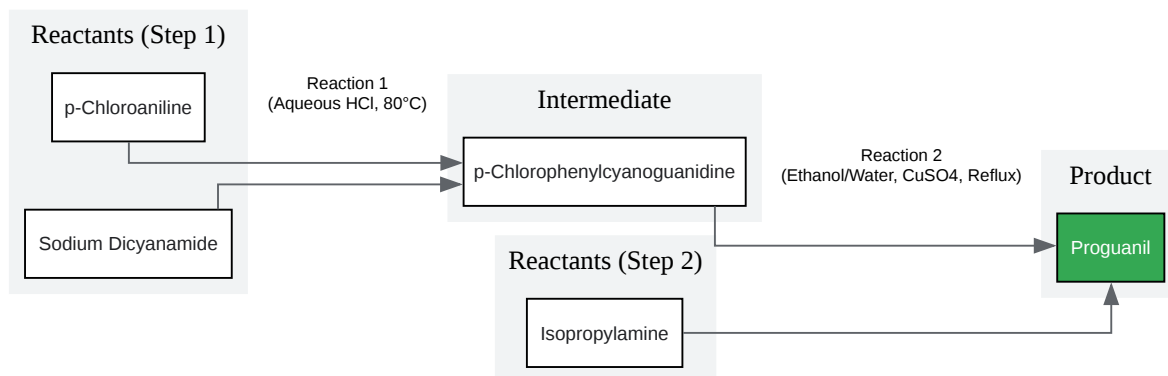
Synthesis of Chlorhexidine



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Caption: Synthesis pathway of Chlorhexidine from **Sodium Dicyanamide**.

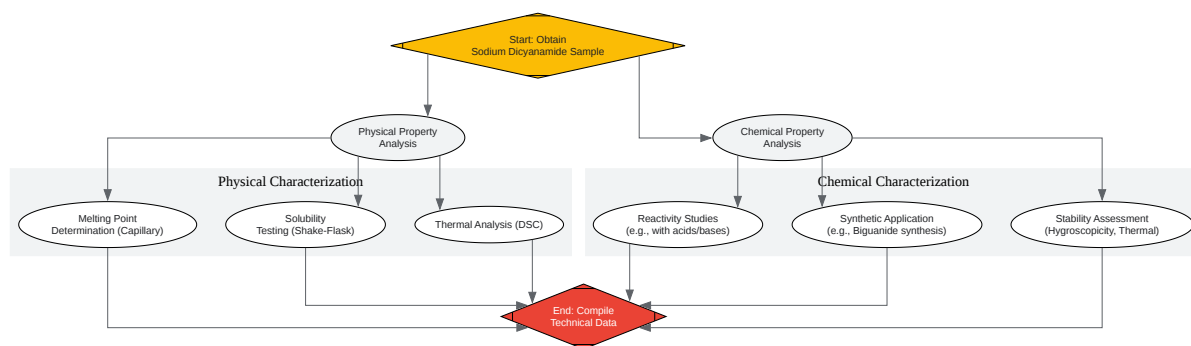
Synthesis of Proguanil



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Caption: Synthesis pathway of Proguanil from **Sodium Dicyanamide**.

Experimental Workflow for Property Determination



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Caption: Workflow for the determination of **Sodium Dicyanamide** properties.

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